

N-Propylcyclohexanamine Hydrochloride: A Technical Material Safety Data Guide

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Compound of Interest

Compound Name: *N-propylcyclohexanamine hydrochloride*

Cat. No.: *B1318470*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **N-propylcyclohexanamine hydrochloride** (CAS No: 3592-82-3). The information is compiled and presented to meet the needs of professionals in research and development who handle this and structurally similar compounds. This document emphasizes quantitative data, experimental context, and clear visual representations of safety and handling protocols.

Chemical and Physical Properties

Quantitative data for **N-propylcyclohexanamine hydrochloride** is not extensively available in public literature. The following table includes data for the hydrochloride salt where specified, supplemented with computed data and experimental values for the free base, N-propylcyclohexanamine (CAS No: 3592-81-2), to provide a more complete profile. All data should be treated with the appropriate scientific caution.

Property	Value	Source/Compound
Molecular Formula	C ₉ H ₂₀ ClN	N-propylcyclohexanamine hydrochloride[1]
Molecular Weight	177.71 g/mol	N-propylcyclohexanamine hydrochloride
IUPAC Name	N-propylcyclohexanamine;hydrochloride	N-propylcyclohexanamine hydrochloride[1]
CAS Number	3592-82-3	N-propylcyclohexanamine hydrochloride[1]
Molecular Weight (Free Base)	141.25 g/mol	N-propylcyclohexanamine (Computed by PubChem)[2]
XLogP3-AA (Free Base)	2.5	N-propylcyclohexanamine (Computed by XLogP3)[2]
Hydrogen Bond Donor Count (Free Base)	1	N-propylcyclohexanamine (Computed by Cactvs)[2]
Hydrogen Bond Acceptor Count (Free Base)	1	N-propylcyclohexanamine (Computed by Cactvs)[2]
Kovats Retention Index (Semi-standard non-polar)	1086	N-propylcyclohexanamine[2]

Hazard Identification and Classification

N-propylcyclohexanamine hydrochloride is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System) classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	1	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[3]

GHS Pictograms:

GHS07: Harmful/Irritant[1]

Signal Word:

Warning[1]

Toxicological Information

Detailed toxicological studies specifically for **N-propylcyclohexanamine hydrochloride** are not widely published. The hazard classification suggests that the primary routes of concern are ingestion, skin contact, and eye contact.

Toxicological Endpoint	Result	Species	Method
Acute Oral Toxicity	Harmful if swallowed (H302)	Data not available	Data not available
Skin Irritation	Causes skin irritation (H315)	Data not available	Data not available
Eye Irritation	Causes serious eye irritation (H319)	Data not available	Data not available

General Experimental Protocol for Acute Oral Toxicity (OECD 423)

As specific experimental details for this compound are unavailable, a standard protocol is described for context.

The Acute Oral Toxicity (Acute Toxic Class Method) study is typically conducted in a stepwise procedure using a small number of animals per step. The method involves the administration of the test substance in graduated doses to several groups of experimental animals.

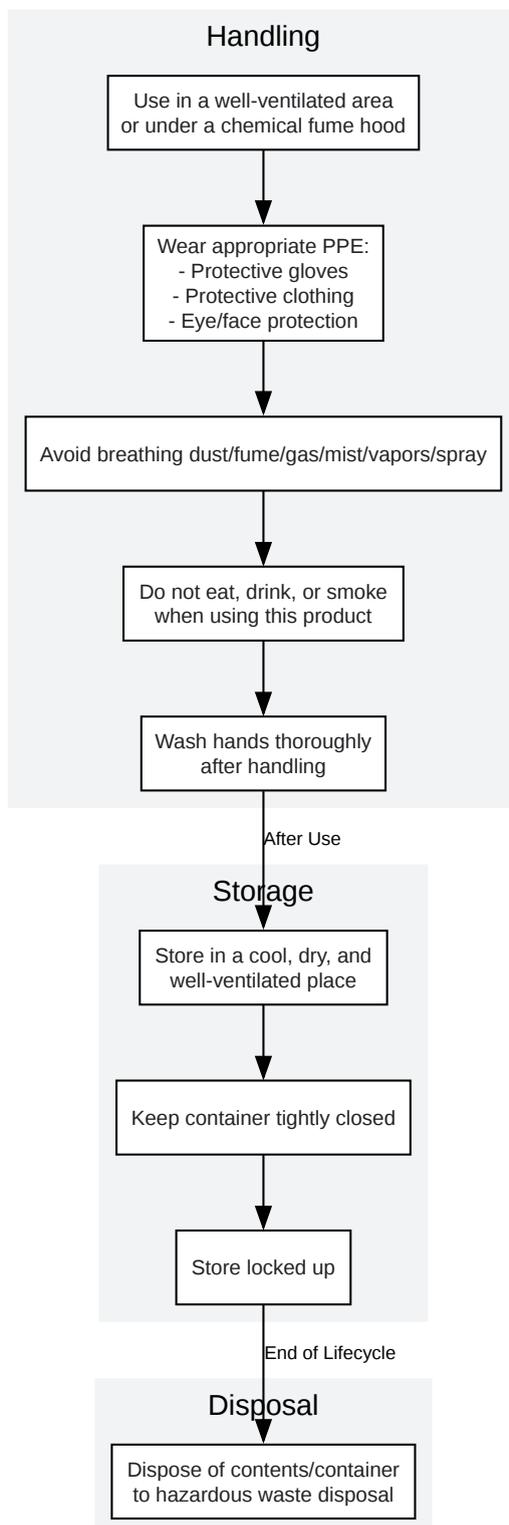
- **Test Animals:** Usually, rodents such as rats or mice are used. Animals are fasted prior to dosing.
- **Dose Administration:** The substance is administered orally by gavage in a single dose. The dose volume is kept small.
- **Stepwise Procedure:** The study starts with a dose expected to be moderately toxic. The survival or death of the animals determines the next step. If animals survive, a higher dose is used in the next step. If animals die, a lower dose is used.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Endpoint:** The endpoint of the study is the estimation of the LD50 (the dose that is lethal to 50% of the test population) and the GHS classification for acute oral toxicity.

Handling, Storage, and First Aid

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **N-propylcyclohexanamine hydrochloride**.

Workflow for Safe Handling and Storage



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Caption: A flowchart illustrating the key steps for safe handling, storage, and disposal of **N-propylcyclohexanamine hydrochloride**.

First Aid Measures

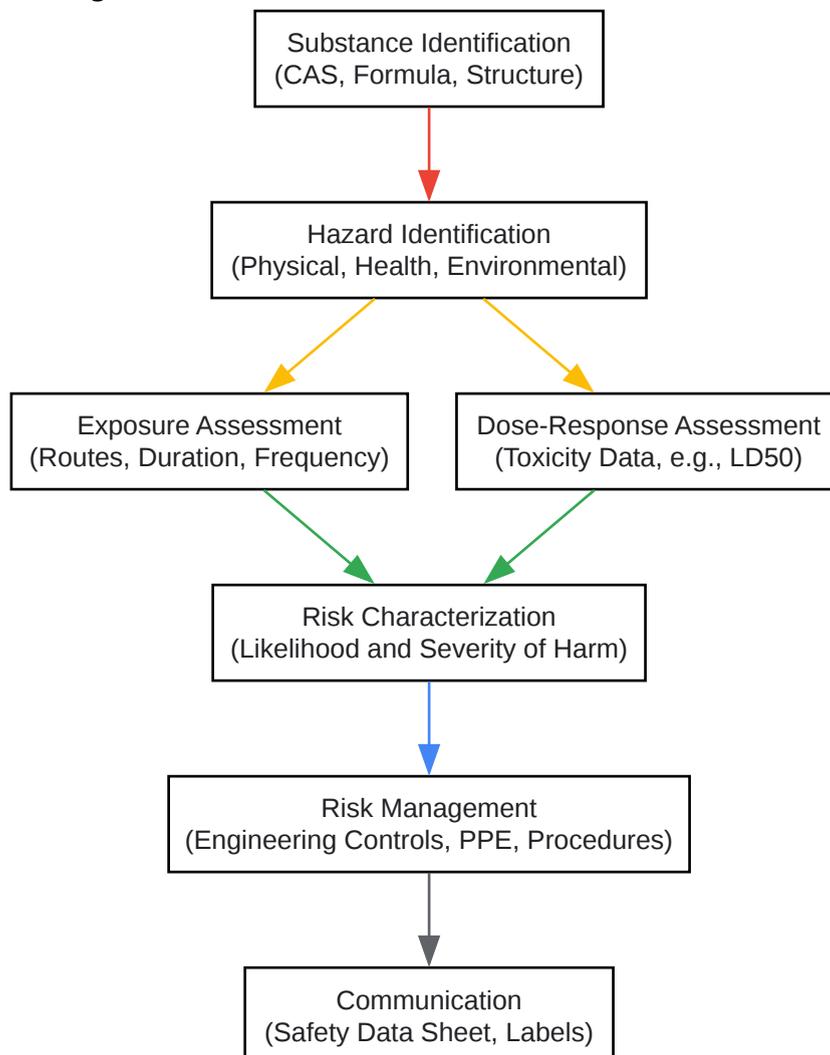
The following table summarizes the recommended first aid procedures in case of exposure.

Exposure Route	First Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[4]
If on Skin	Take off immediately all contaminated clothing. Rinse skin with water. Wash with plenty of water and soap.[3]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[4]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Logical Flow of Hazard Assessment

The process of determining the safety precautions for a chemical like **N-propylcyclohexanamine hydrochloride** follows a logical progression from identification to risk management.

Logical Flow of Chemical Hazard Assessment



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Caption: A diagram showing the sequential steps involved in assessing and managing chemical hazards.

Environmental Information

There is currently a lack of specific data on the ecotoxicity of **N-propylcyclohexanamine hydrochloride**. As a general precaution for amines, discharge into the environment should be avoided as they can be harmful to aquatic life.[5]

Disclaimer

This document is intended for informational purposes for trained professionals and is not a substitute for a certified Safety Data Sheet (SDS) from the manufacturer. The information is based on publicly available data for **N-propylcyclohexanamine hydrochloride** and structurally related compounds. Users should always consult the original SDS and follow all applicable local, state, and federal regulations for chemical handling and safety.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. N-Propylcyclohexanamine | C9H19N | CID 19178 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 4. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 5. The impact of aromatic amines on the environment: risks and damages - PubMed [pubmed.ncbi.nlm.nih.gov]
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